

A Comprehensive Technical Guide to Salicylidene-2-aminopyridine

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Compound of Interest

Compound Name: Salicylidene-2-aminopyridine

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Introduction

Salicylidene-2-aminopyridine, a Schiff base derived from the condensation of salicylaldehyde and 2-aminopyridine, is a versatile compound with significant interest in coordination chemistry and medicinal chemistry.[1] Its ability to form stable complexes with various metal ions has led to extensive research into its potential applications, particularly in the development of novel antimicrobial agents.[1][2][3] This technical guide provides an in-depth overview of Salicylidene-2-aminopyridine, including its chemical identity, physicochemical properties, synthesis protocols, and biological activities.

Chemical Identity

Identifier	Value
CAS Number	1823-47-8[4]
IUPAC Name	2-[(E)-pyridin-2-yliminomethyl]phenol
Molecular Formula	C ₁₂ H ₁₀ N ₂ O[4]
Molecular Weight	198.22 g/mol [4]
Synonyms	N-Salicylidene-2-aminopyridine, 2-(Salicylideneamino)pyridine, N-Pyridylsalicylideneamine[4]

Physicochemical Properties

Salicylidene-2-aminopyridine is typically a yellow to orange crystalline solid.^[1] A summary of its key physicochemical properties is presented below.

Property	Value	Reference
Appearance	Yellow or orange crystalline solid	^[1]
Melting Point	60-62 °C	^[2]
Solubility	Soluble in polar solvents like ethanol; insoluble in non-polar solvents.	^[1]
Stability	Generally stable under standard laboratory conditions.	^[1]

Synthesis of Salicylidene-2-aminopyridine

The synthesis of Salicylidene-2-aminopyridine is primarily achieved through the condensation reaction between salicylaldehyde and 2-aminopyridine.^[1]

Experimental Protocol: Reflux Method

A common and efficient method for the synthesis of Salicylidene-2-aminopyridine involves refluxing the reactants in ethanol.^{[1][2]}

Materials:

- Salicylaldehyde (1 equivalent)
- 2-Aminopyridine (1 equivalent)
- Ethanol
- Formic acid (catalytic amount)

- Hexane

Procedure:

- Dissolve 2-aminopyridine (e.g., 1.88 g, 20 mmol) in ethanol (e.g., 10 mL) in a round-bottom flask.[\[2\]](#)
- To this stirred solution, add a solution of 2-hydroxybenzaldehyde (salicylaldehyde) (e.g., 2.45 g, 20 mmol) and a few drops of formic acid.[\[2\]](#)
- Reflux the reaction mixture for approximately 6 hours.[\[2\]](#)
- After reflux, allow the mixture to cool, leading to the precipitation of the product.
- Collect the precipitate by filtration.
- Recrystallize the crude product from an ethanol-hexane mixture (1:1) to obtain pure, yellow-orange crystals of Salicylidene-2-aminopyridine.[\[2\]](#)

Experimental Protocol: Green Chemistry (Solvent-Free) Method

A solvent-free approach offers an environmentally friendly alternative for the synthesis.[\[5\]](#)

Materials:

- 2-Aminopyridine (1 mmol)
- Appropriate aromatic aldehyde (in this case, salicylaldehyde) (1 mmol)

Procedure:

- Grind a mixture of 2-aminopyridine and salicylaldehyde thoroughly in a clean, dry porcelain mortar with a pestle until the mixture becomes sticky.[\[5\]](#)
- Leave the sticky mass in the air for a period ranging from 2 to 70 minutes, with occasional grinding.[\[5\]](#)

- Monitor the reaction completion using thin-layer chromatography (TLC).[5]
- Once the reaction is complete, scrape the solid mass from the mortar.
- Recrystallize the product from dilute aqueous ethanol.[5]

Characterization Data

The synthesized Salicylidene-2-aminopyridine can be characterized using various spectroscopic techniques.

Technique	Key Observations
Infrared (IR) Spectroscopy	A characteristic band for the imine group (C=N) stretching vibration appears around 1608-1615 cm^{-1} . The absence of the aldehydic C=O stretching band confirms the formation of the Schiff base. A band for the phenolic C-O stretching is observed around 1270-1288 cm^{-1} . [2]
^1H Nuclear Magnetic Resonance (NMR) Spectroscopy	A sharp singlet corresponding to the imine proton (-CH=N-) is typically observed between 9.34 and 9.53 ppm, confirming the formation of the Schiff base.[2]

Biological Activities and Mechanism of Action

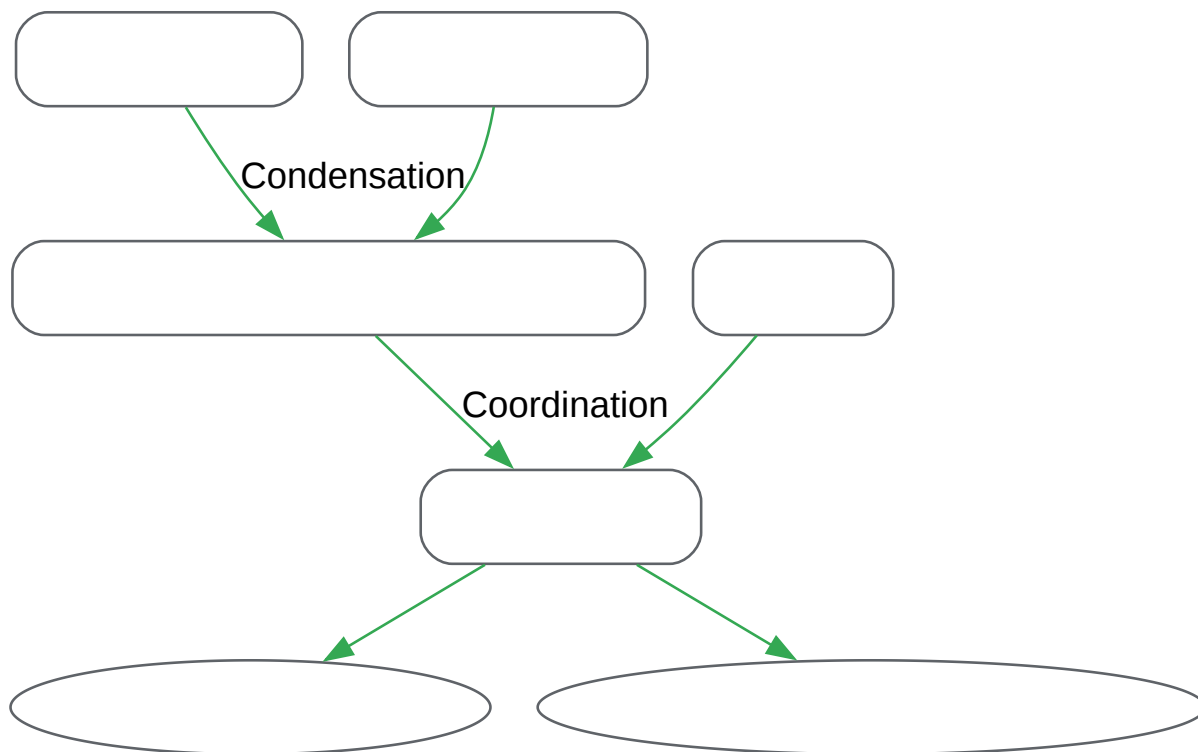
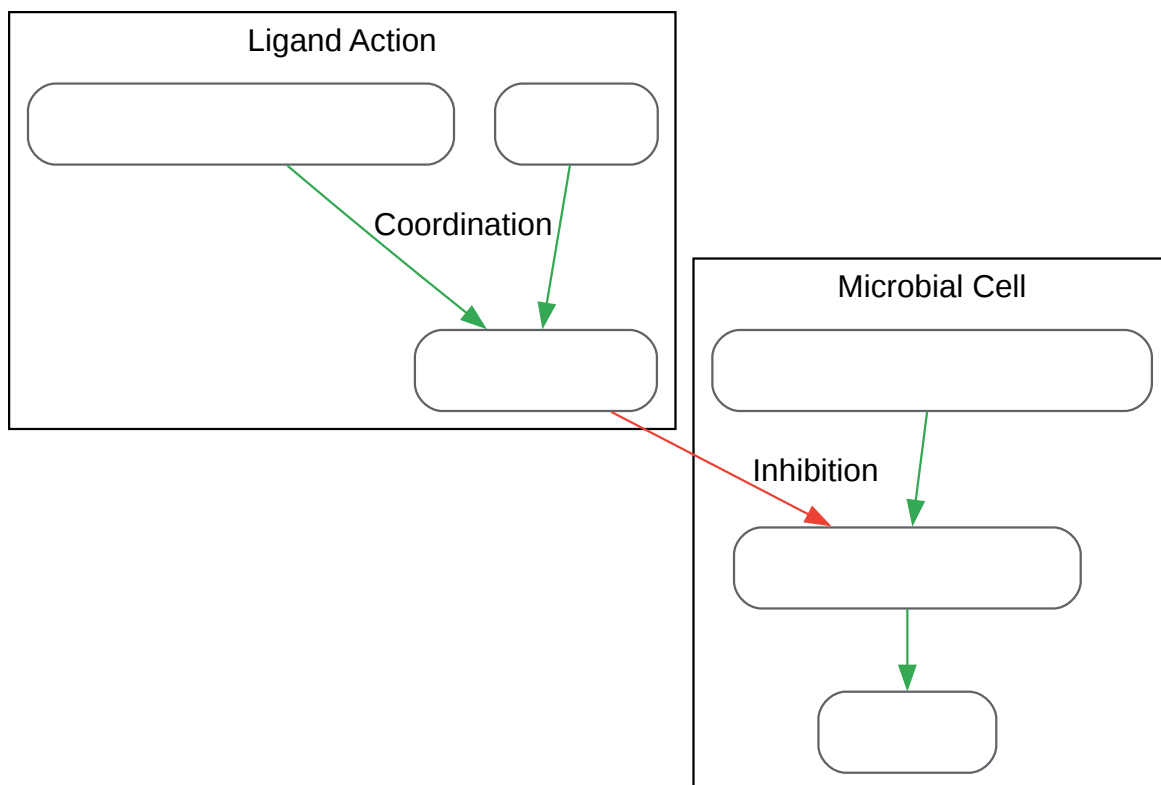
Salicylidene-2-aminopyridine and its metal complexes have demonstrated notable biological activities, particularly antimicrobial properties.[2][3]

Antimicrobial Activity

Studies have shown that Salicylidene-2-aminopyridine and its derivatives are capable of inhibiting the growth of various bacteria, including both Gram-positive (e.g., *Staphylococcus aureus*) and Gram-negative (e.g., *Escherichia coli*) strains.[2] The antimicrobial efficacy can be influenced by the presence of different substituent groups on the salicylidene ring and the solvent used.[2]

Proposed Mechanism of Action

The biological activity of Salicylidene-2-aminopyridine is often enhanced upon coordination with metal ions.^[1] The resulting metal complexes are believed to exert their antimicrobial effects by disrupting essential microbial metabolic pathways.^[1]



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